

Sphingadienine-Specific ELISA Kit: Application Notes and Protocols

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Compound of Interest

Compound Name: *Sphingadienine*

Cat. No.: *B150533*

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Introduction

Sphingadienine (d18:2) is a bioactive sphingoid base that plays a significant role in various cellular processes. As a metabolite of dietary glucosylceramides, it has been shown to influence skin health by promoting the endogenous production of ceramides, which are crucial for maintaining the skin's barrier function[1][2][3]. Furthermore, **Sphingadienine** exhibits anti-inflammatory properties, suggesting its potential as a therapeutic agent[4]. To facilitate further research into the biological functions and therapeutic potential of **Sphingadienine**, we have developed a sensitive and specific competitive enzyme-linked immunosorbent assay (ELISA) kit for its quantification in various biological samples.

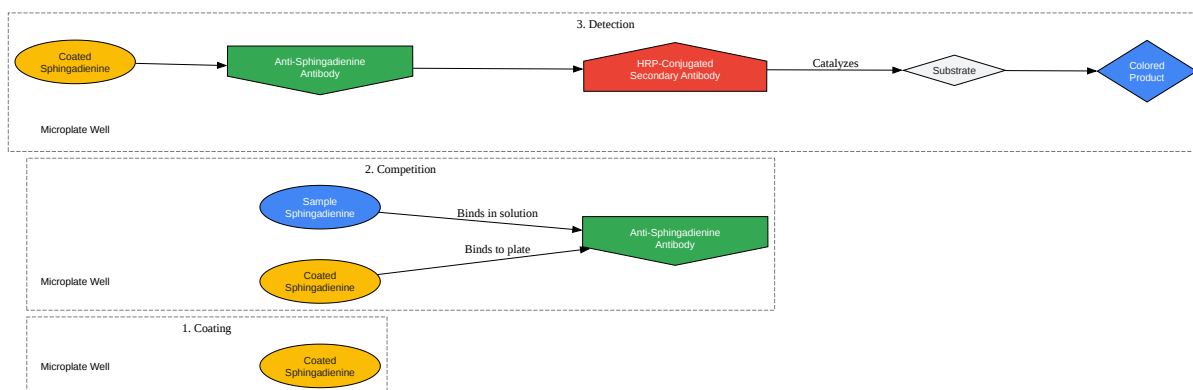
This document provides detailed application notes and protocols for the **Sphingadienine**-specific ELISA kit.

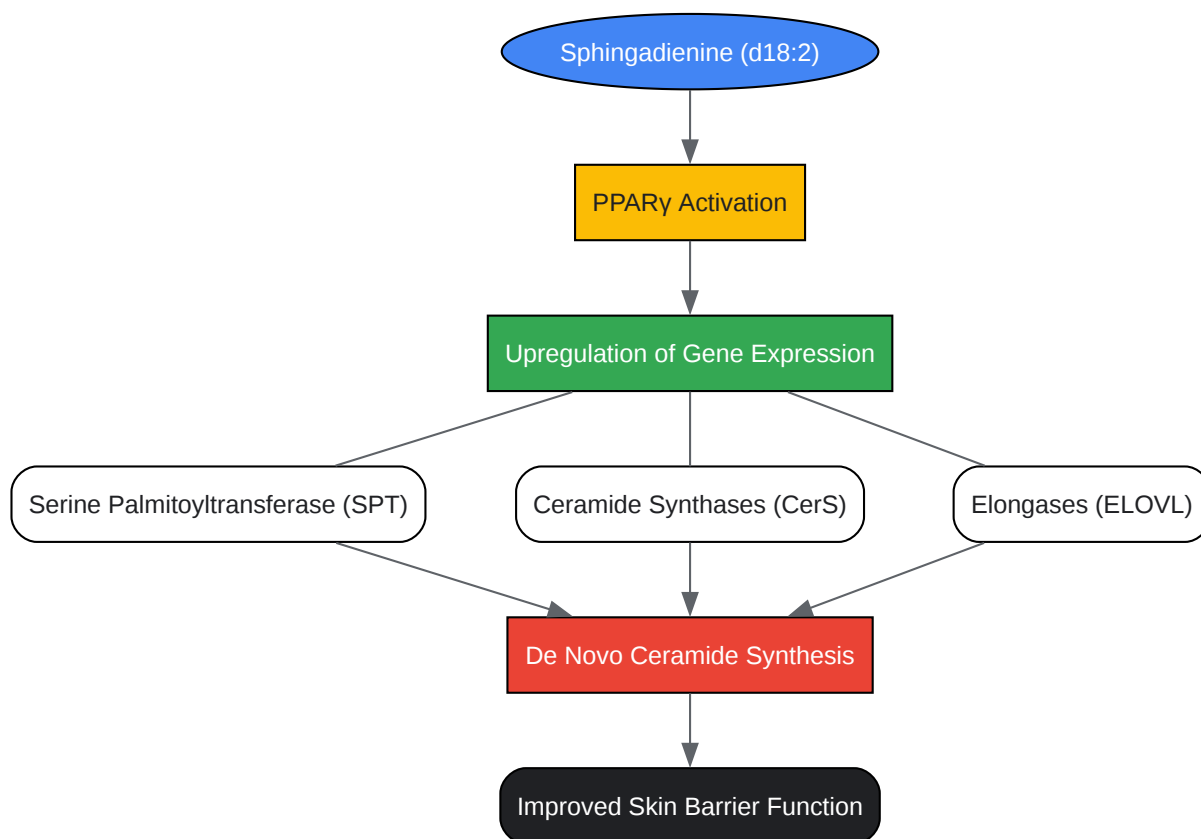
Assay Principle

This kit employs a competitive ELISA format for the quantitative determination of **Sphingadienine**. A known amount of **Sphingadienine** is pre-coated onto the wells of a microplate. When the sample or standard is added to the wells along with a specific anti-**Sphingadienine** antibody, the **Sphingadienine** in the sample competes with the coated **Sphingadienine** for binding to the limited amount of antibody. After an incubation period, the unbound components are washed away. A secondary antibody conjugated to horseradish

peroxidase (HRP) is then added, which binds to the captured anti-**Sphingadienine** antibody. Following another wash, a substrate solution is added, and the color development is inversely proportional to the concentration of **Sphingadienine** in the sample. The reaction is stopped, and the absorbance is measured at 450 nm. A standard curve is generated to determine the concentration of **Sphingadienine** in the unknown samples.

Visualizing the Competitive ELISA Workflow





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References

- 1. 4,8-Sphingadienine and 4-hydroxy-8-sphingenine activate ceramide production in the skin
- PMC [pubmed.ncbi.nlm.nih.gov]
- 2. 4,8-Sphingadienine and 4-hydroxy-8-sphingenine activate ceramide production in the skin
- PubMed [pubmed.ncbi.nlm.nih.gov]

- 3. Dietary sphingolipids improve skin barrier functions via the upregulation of ceramide synthases in the epidermis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. spandidos-publications.com [spandidos-publications.com]
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